

(S)-1-(2-Nitrophenyl)ethanamine hydrochloride safety and handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (S)-1-(2-Nitrophenyl)ethanamine
hydrochloride

Cat. No.: B1604374

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An In-Depth Technical Guide to the Safe Handling of (S)-1-(2-Nitrophenyl)ethanamine hydrochloride

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **(S)-1-(2-Nitrophenyl)ethanamine hydrochloride** (CAS No: 1113041-80-7). It is intended for researchers, chemists, and drug development professionals who may handle this compound in a laboratory setting. The focus is not merely on procedural steps but on the underlying scientific principles that inform a robust culture of safety.

Compound Identification and Key Physicochemical Properties

(S)-1-(2-Nitrophenyl)ethanamine hydrochloride is a chiral amine derivative often used as a building block in pharmaceutical and organic synthesis.^[1] Understanding its fundamental properties is the first step in a thorough risk assessment.

| Property | Value | Source(s) |
|---------------------|--|-----------|
| CAS Number | 1113041-80-7 | [2][3] |
| Molecular Formula | C ₈ H ₁₁ ClN ₂ O ₂ | [2][3] |
| Molecular Weight | 202.64 g/mol | [2][4] |
| Appearance | Light yellow to yellow solid | [5] |
| Storage Temperature | 2-8°C | [2][5] |
| Storage Conditions | Store under an inert atmosphere (Nitrogen or Argon) | [2][5] |

Hazard Identification and Toxicological Profile

This compound is classified as hazardous under the Globally Harmonized System (GHS) and OSHA's Hazard Communication Standard.[2][3] The primary hazards stem from its irritant properties, potential for respiratory effects, and acute oral toxicity.

| GHS Classification | Hazard Code | Hazard Statement | Source(s) |
|--|-------------|--|-----------|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed | [2][3] |
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation | [2][3] |
| Serious Eye Damage/Irritation | Category 2A | H319: Causes serious eye irritation | [2][3] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation | [2][3] |

Mechanistic Insights into Hazards:

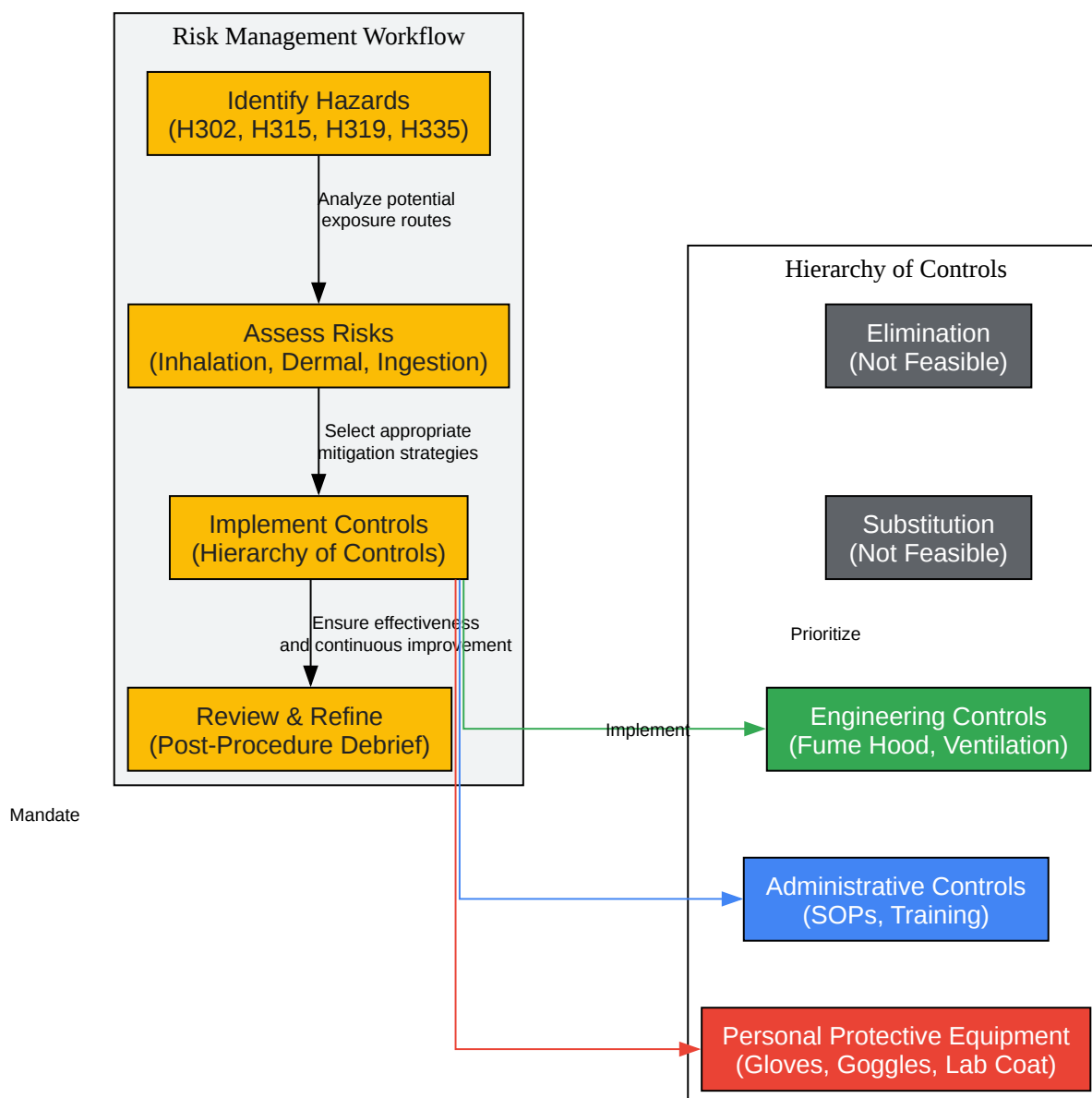
- Oral Toxicity (H302): While specific toxicological data is not fully investigated, the "Harmful if swallowed" classification necessitates careful handling to prevent ingestion.[6] The

nitroaromatic structure is a common feature in compounds with metabolic liabilities that can lead to systemic toxicity.

- Skin and Eye Irritation (H315, H319): As a hydrochloride salt, the compound is acidic and can cause chemical irritation upon contact with skin and mucous membranes, including the eyes.[2][3] Prolonged contact can lead to inflammation and discomfort. The imperative is to prevent direct physical contact through appropriate personal protective equipment (PPE).
- Respiratory Irritation (H335): The compound is a solid, but fine dust particles can become airborne during handling.[2] Inhalation of this dust can irritate the respiratory tract, leading to symptoms like coughing and shortness of breath.[2][3] This hazard underscores the need for engineering controls like chemical fume hoods.

Risk Assessment and Control Hierarchy Workflow

A proactive approach to safety involves a systematic process of risk assessment before any handling begins. The widely accepted hierarchy of controls should be applied to mitigate the identified hazards, prioritizing engineering controls over procedural or PPE-based solutions.



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Caption: Risk assessment and control hierarchy for handling hazardous chemicals.

Standard Operating Procedure (SOP) for Weighing and Solution Preparation

This protocol details the steps for safely weighing the solid compound and preparing a stock solution. The causality behind each step is explained to reinforce safe practices.

Objective: To accurately weigh approximately 100 mg of **(S)-1-(2-Nitrophenyl)ethanamine hydrochloride** and dissolve it in a solvent to create a stock solution.

Prerequisites:

- Researcher must be fully trained in laboratory safety procedures.
- A designated and certified chemical fume hood must be used for all manipulations.^[7]
- An eyewash station and safety shower must be accessible and verified to be operational.^[7]

Protocol Steps:

- Preparation and PPE Donning:
 - Causality: Ensures all safety measures are in place before the hazardous agent is handled.
 - 1.1. Clear the chemical fume hood of all unnecessary items.
 - 1.2. Don appropriate PPE: a lab coat, nitrile gloves (inspect for integrity first), and chemical safety goggles.^[2]^[8] A face shield is recommended for added protection.^[2]
 - 1.3. Gather all necessary equipment: anti-static weigh boat, spatulas, analytical balance, volumetric flask with a stopper, chosen solvent, and waste container.
- Weighing the Compound:
 - Causality: Performed within an engineering control to prevent inhalation of dust and contain any minor spills.^[2]
 - 2.1. Place the analytical balance inside the chemical fume hood.

- 2.2. Place the weigh boat on the balance and tare it.
- 2.3. Carefully retrieve the compound container from its 2-8°C storage.^[2] Allow it to equilibrate to room temperature before opening to prevent moisture condensation.
- 2.4. Slowly open the container. Using a clean spatula, carefully transfer the desired amount of the yellow solid to the weigh boat.^[5] Avoid any actions that could generate dust.^[2]
- 2.5. Once the target weight is achieved, securely close the primary compound container and record the exact mass.
- Solution Preparation:
 - Causality: Controlled dissolution minimizes exposure risk.
 - 3.1. Carefully transfer the weighed solid from the weigh boat into the volumetric flask. A powder funnel can aid this process.
 - 3.2. Add a small amount of the desired solvent to the weigh boat to rinse any residual powder and transfer the rinse to the flask.
 - 3.3. Add solvent to the flask until it is approximately half-full. Stopper the flask and gently swirl to dissolve the solid.
 - 3.4. Once dissolved, add solvent up to the calibration mark. Stopper and invert the flask several times to ensure homogeneity.
- Cleanup and Waste Disposal:
 - Causality: Proper decontamination and waste segregation prevent cross-contamination and ensure compliant disposal.
 - 4.1. Dispose of the used weigh boat, spatula cleaning wipes, and contaminated gloves in a designated solid hazardous waste container.^[2]
 - 4.2. Wipe down the balance and the fume hood sash and surface with an appropriate cleaning agent.

- 4.3. Remove PPE in the correct order (gloves first), avoiding contact with the outer surfaces.
- 4.4. Wash hands thoroughly with soap and water.[\[2\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering and administrative controls are primary, but PPE is the mandatory final barrier.

- **Eye and Face Protection:** Use chemical safety goggles that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[8\]](#) A face shield should be worn over goggles when there is a significant splash risk.[\[2\]](#)
- **Skin Protection:** Wear a chemically resistant lab coat. Handle the compound with gloves that have been inspected before use.[\[2\]](#) Nitrile gloves are a common and appropriate choice for handling solids and incidental contact. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[\[2\]](#)
- **Respiratory Protection:** All handling of the solid form should occur in a chemical fume hood to prevent dust inhalation.[\[7\]](#) If a fume hood is not available or if exposure monitoring indicates levels approaching occupational exposure limits, a NIOSH-approved respirator with appropriate cartridges (e.g., P95 particle respirator for nuisance exposures) must be used.[\[2\]](#)

Storage and Incompatibility

Proper storage is critical to maintaining the compound's integrity and preventing hazardous reactions.

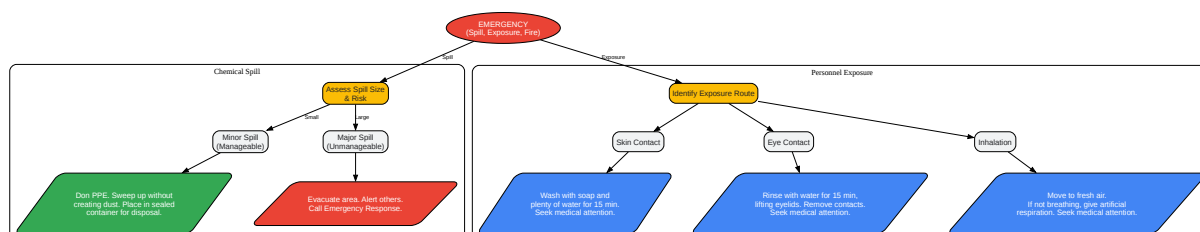
- **Storage Conditions:** Store in a tightly closed container in a dry, cool (2-8°C), and well-ventilated area.[\[2\]](#)[\[5\]](#) The compound should be stored under an inert atmosphere, such as argon or nitrogen, to prevent potential degradation.[\[2\]](#)[\[5\]](#)
- **Incompatible Materials:** Keep away from strong oxidizing agents, acids, acid chlorides, acid anhydrides, and strong bases.[\[6\]](#)[\[8\]](#) Contact with these substances could lead to vigorous or exothermic reactions.

- **Hazardous Decomposition:** When heated to decomposition, the compound may emit toxic fumes of carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen chloride gas.[8]

Emergency Procedures

Immediate and correct response to an emergency can significantly mitigate harm.

Emergency Response Decision Tree



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Caption: Decision tree for emergency response to incidents.

- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[2] Consult a physician.[2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[2][3] Continue rinsing and immediately consult a physician.[2]
- If Inhaled: Move the person into fresh air.[2] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[2][7]
- If Swallowed: Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Call a physician or poison control center immediately.[3]
- In Case of Fire: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[2] Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Waste Disposal

All waste containing this compound must be treated as hazardous.

- Chemical Waste: Contact a licensed professional waste disposal service to dispose of this material.[2] Do not allow the product to enter drains.[2]
- Contaminated Packaging: Dispose of contaminated packaging, such as empty containers and liners, as unused product in accordance with federal, state, and local regulations.[2][9]

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- To cite this document: BenchChem. [(S)-1-(2-Nitrophenyl)ethanamine hydrochloride safety and handling]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1604374#s-1-2-nitrophenyl-ethanamine-hydrochloride-safety-and-handling]

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